

Technical Guide: d10-BDCPP (Bis(1,3-dichloro-2-propyl) Phosphate-d10)

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Compound of Interest

Compound Name: *Bis(1,3-dichloro-2-propyl)
Phosphate-d10*

Cat. No.: *B12413521*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available data for d10-BDCPP and its non-deuterated analogue, Bis(1,3-dichloro-2-propyl) phosphate (BDCPP), as well as its parent compound, Tris(1,3-dichloro-2-propyl) phosphate (TDCPP). No comprehensive Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) is publicly available for d10-BDCPP. The safety and toxicological information provided herein is largely based on data for TDCPP and should be used as a proxy with caution. All laboratory work should be conducted under the guidance of a qualified safety professional and in accordance with institutional safety protocols.

Introduction

d10-BDCPP, or **Bis(1,3-dichloro-2-propyl) Phosphate-d10**, is the deuterated form of BDCPP, the primary metabolite of the organophosphate flame retardant Tris(1,3-dichloro-2-propyl) phosphate (TDCPP).[1][2] Due to its isotopic labeling, d10-BDCPP serves as an invaluable internal standard for the accurate quantification of BDCPP in biological and environmental samples via mass spectrometry.[3] Understanding the physicochemical properties, safety considerations, and relevant biological pathways of its non-deuterated counterpart is crucial for researchers utilizing this compound.

Physicochemical Properties

Quantitative data for d10-BDCPP and its related compounds are summarized below.

Property	d10-BDCPP	BDCPP (non-deuterated)	TDCPP (Parent Compound)
CAS Number	1477495-19-4[3]	72236-72-7[4]	13674-87-8[5]
Molecular Formula	C ₆ D ₁₀ HCl ₄ O ₄ P[3]	C ₆ H ₁₁ Cl ₄ O ₄ P[4]	C ₉ H ₁₅ Cl ₆ O ₄ P[5]
Molecular Weight	~330 g/mol [3]	319.93 g/mol [6]	430.89 g/mol [7]
Physical Appearance	Not specified	Solution in acetonitrile[6]	Colorless to very pale yellow, clear liquid[5]
Boiling Point	Not available	Not available	252°C at 2.0 kPa[5]
Flash Point	Not available	Not available	249°C[5]
Density	Not available	Not available	1.52 g/cm ³ [5]
Water Solubility	Not available	Not available	Insoluble (7 mg/L at 24°C)[5]

Toxicological Data

No specific toxicological data (e.g., LD50) is available for d10-BDCPP or BDCPP. The data presented below is for the parent compound, TDCPP, and should be considered as a potential, though not direct, indicator of hazard.

Metric	Value	Species	Route	Reference
LD50	1850 mg/kg	Rat	Oral	[5]
LD50	>4640 mg/kg	Rabbit	Dermal	[5]
TDLo (Lowest Published Toxic Dose)	58400 mg/kg/2Y-C	Rat	Oral	[5]
TDLo (Reproductive)	3600 mg/kg (7-15 days pregnant)	Rat	Oral	[5]

Safety and Handling

As a complete SDS for d10-BDCPP is unavailable, the hazard classifications for the parent compound TDCPP are provided for guidance.

Hazard Statements for TDCPP:[5][8]

- H302: Harmful if swallowed.
- H351: Suspected of causing cancer.
- H372: Causes damage to organs through prolonged or repeated exposure.
- H410: Very toxic to aquatic life with long-lasting effects.

A commercially available solution of BDCPP in acetonitrile is classified as a highly flammable liquid and vapor, harmful if swallowed, in contact with skin, or if inhaled, and causes serious eye irritation.[6]

First Aid Measures

The following first aid measures are based on general chemical safety principles and information for TDCPP.

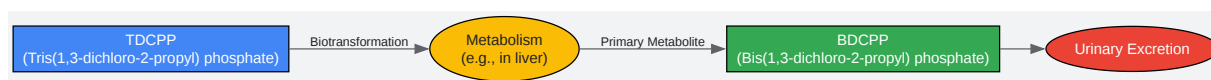
Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately remove all contaminated clothing. Wash skin with plenty of soap and water. Seek medical advice.[5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[5]
Ingestion	Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[8]

Handling and Storage

- Handling: Handle in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles. Avoid breathing vapors or mist. Wash hands thoroughly after handling.[5][8]
- Storage: Keep container tightly closed. Store in a cool, dark, and dry place. Store locked up and away from incompatible materials such as oxidizing agents.[5] For solutions, store in a freezer at -20°C and protect from light.[6]

Biological Pathways and Mechanisms

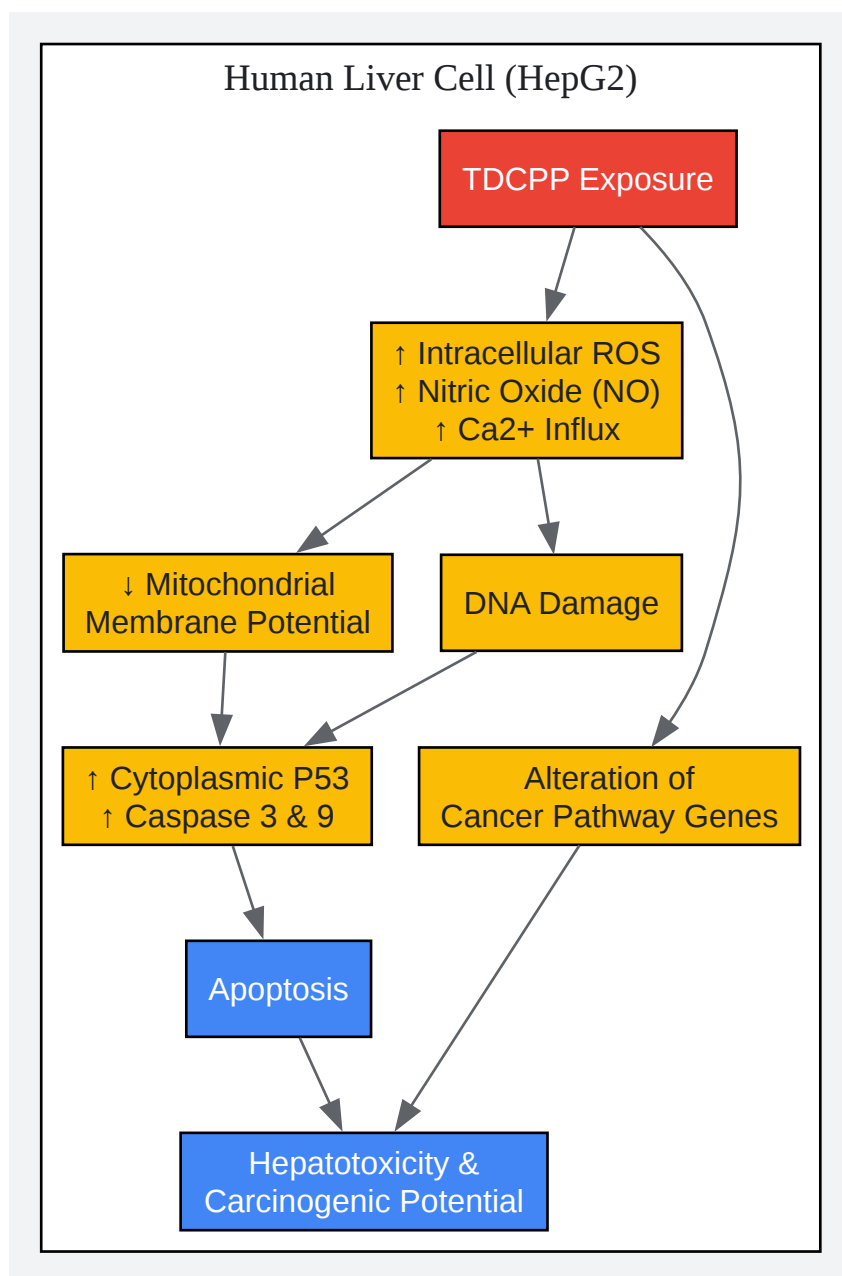
d10-BDCPP is used as a biomarker for exposure to TDCPP. The metabolism of TDCPP to BDCPP is a key pathway of interest.



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Caption: Metabolic pathway of TDCPP to its primary metabolite, BDCPP.

Studies on TDCPP have indicated several potential mechanisms of toxicity, including the induction of oxidative stress and apoptosis.[9][10] In human liver cells (HepG2), TDCPP exposure has been shown to alter the expression of genes involved in cancer pathways.[9][10]



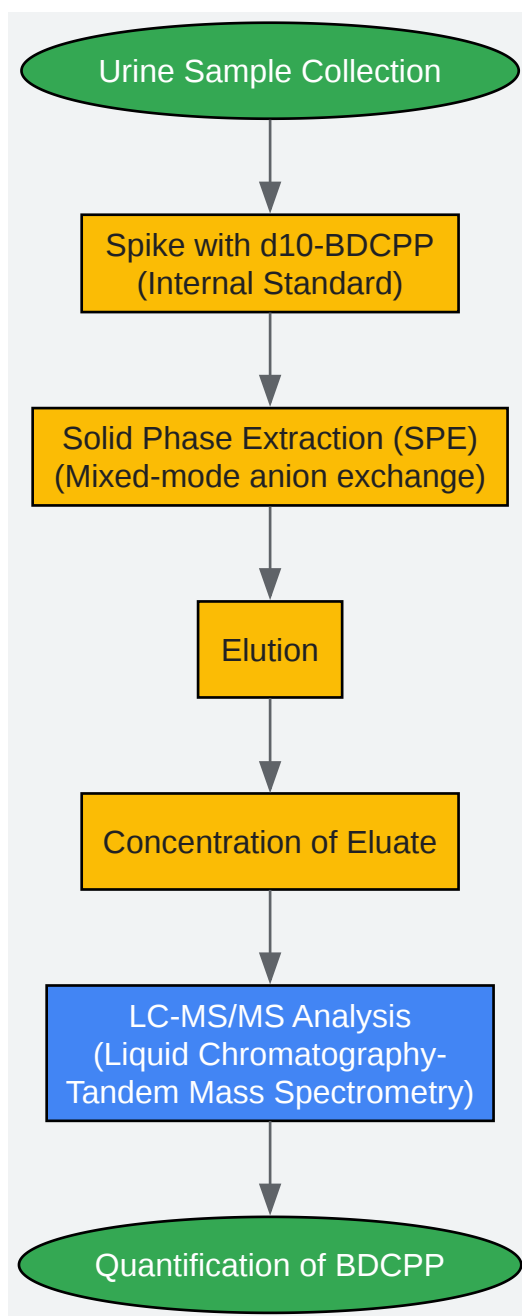
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Caption: Postulated signaling cascade for TDCPP-induced toxicity in human liver cells.

Experimental Protocols

Analysis of BDCPP in Urine using d10-BDCPP Internal Standard

This protocol is a generalized summary based on methods described in the literature.^{[11][12]}



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Caption: Workflow for the analysis of BDCPP in urine.

Methodology:

- Sample Preparation: A known volume of urine is spiked with a solution of d10-BDCPP.

- **Solid-Phase Extraction (SPE):** The sample is passed through a mixed-mode anion exchange SPE cartridge. This step isolates the acidic metabolites like BDCPP from the complex urine matrix.
- **Elution:** The analytes are eluted from the SPE cartridge using an appropriate solvent.
- **Concentration:** The eluate is concentrated, often to dryness, and then reconstituted in a smaller volume of a suitable solvent for analysis.
- **LC-MS/MS Analysis:** The prepared sample is injected into a liquid chromatography-tandem mass spectrometry system. The chromatographic separation resolves BDCPP from other components, and the mass spectrometer detects and quantifies both BDCPP and the d10-BDCPP internal standard based on their specific mass-to-charge ratios.
- **Quantification:** The concentration of BDCPP in the original sample is calculated by comparing the peak area of the analyte to that of the known concentration of the d10-BDCPP internal standard.

Comet Assay for DNA Damage Assessment

This protocol outlines the general steps for assessing DNA damage, as has been applied in studies of TDCPP.^[9]

Methodology:

- **Cell Treatment:** HepG2 cells (or other relevant cell lines) are exposed to varying concentrations of the test compound (e.g., TDCPP) for a defined period.
- **Cell Harvesting and Embedding:** Cells are trypsinized, washed, and suspended in low-melting-point agarose. This cell suspension is then layered onto a microscope slide pre-coated with normal melting point agarose.
- **Lysis:** The slides are immersed in a lysis solution (typically containing high salt and detergents) to break down the cell and nuclear membranes, leaving behind the DNA-protein complex (nucleoid).

- **Electrophoresis:** The slides are placed in an electrophoresis chamber with an alkaline buffer. An electric field is applied, causing the negatively charged DNA to migrate towards the anode. Damaged DNA (containing strand breaks) relaxes and migrates further, forming a "comet tail," while undamaged DNA remains in the nucleoid (the "comet head").
- **Staining and Visualization:** The DNA is stained with a fluorescent dye (e.g., ethidium bromide or SYBR Green), and the slides are visualized using a fluorescence microscope.
- **Scoring:** The extent of DNA damage is quantified by measuring the length of the comet tail and the intensity of DNA in the tail relative to the head.

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